

physical and chemical properties of (2,4,6-Trichlorophenoxy)acetic acid-13C6

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Compound of Interest

Compound Name: (2,4,6-Trichlorophenoxy)acetic acid-13C6

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Technical Guide: (2,4,6-Trichlorophenoxy)acetic acid-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **(2,4,6-Trichlorophenoxy)acetic acid-13C6**, a stable isotope-labeled internal standard. It includes detailed information on its characteristics, a plausible synthetic route, and a comprehensive experimental protocol for its application in quantitative analysis.

Core Properties

(2,4,6-Trichlorophenoxy)acetic acid-13C6 is the isotopically labeled form of (2,4,6-Trichlorophenoxy)acetic acid, where the six carbon atoms of the phenyl ring have been replaced with the Carbon-13 isotope.[1] This labeling makes it an ideal internal standard for mass spectrometry-based quantitative analyses, as it shares nearly identical chemical and physical properties with its unlabeled counterpart but is distinguishable by its higher molecular weight.[2]

Physical and Chemical Data

The key physical and chemical properties of **(2,4,6-Trichlorophenoxy)acetic acid-13C6** are summarized in the table below. Data for the unlabeled analogue is also provided for

comparison.

Property	(2,4,6-Trichlorophenoxy)acetic acid- $^{13}\text{C}_6$	(2,4,6-Trichlorophenoxy)acetic acid (unlabeled)
Synonyms	2,4,6-T- $^{13}\text{C}_6$	2,4,6-T
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_5\text{Cl}_3\text{O}_3$	$\text{C}_8\text{H}_5\text{Cl}_3\text{O}_3$
Molecular Weight	261.44 g/mol [3][4]	255.48 g/mol [5]
CAS Number	Not available	575-89-3[6]
Appearance	White to off-white solid (presumed)	White to off-white solid[7]
Melting Point	~131 °C (presumed)	131 °C[7]
Boiling Point	~230 °C (presumed)	230 °C[7]
Solubility	Soluble in organic solvents like methanol, acetonitrile.[8]	Insoluble in water.[9]

Synthesis

A plausible synthetic route for **(2,4,6-Trichlorophenoxy)acetic acid- $^{13}\text{C}_6$** involves the Williamson ether synthesis. This method is a common and effective way to produce phenoxyacetic acids.[10][11]

Proposed Synthetic Protocol

The synthesis would proceed as follows:

- Starting Materials: 2,4,6-Trichlorophenol- $^{13}\text{C}_6$ and sodium chloroacetate.
- Reaction: The sodium salt of 2,4,6-Trichlorophenol- $^{13}\text{C}_6$ is first prepared by reacting it with a base such as sodium hydroxide.
- Etherification: The resulting phenoxide is then reacted with sodium chloroacetate in a suitable solvent, such as ethanol or water, and heated to drive the reaction.[10]

- Acidification: After the reaction is complete, the mixture is cooled and acidified with a strong acid, like hydrochloric acid, to precipitate the **(2,4,6-Trichlorophenoxy)acetic acid-13C6**.
[\[10\]](#)
- Purification: The product can then be purified by recrystallization to obtain the final high-purity compound.

Experimental Protocols

(2,4,6-Trichlorophenoxy)acetic acid-13C6 is primarily used as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accuracy and precision by correcting for variations during sample preparation and analysis.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Use as an Internal Standard in LC-MS/MS Analysis

The following protocol outlines the general steps for using **(2,4,6-Trichlorophenoxy)acetic acid-13C6** as an internal standard for the quantification of unlabeled (2,4,6-Trichlorophenoxy)acetic acid in a sample matrix (e.g., environmental water, biological fluids).

3.1.1. Preparation of Standard Solutions

- Stock Solutions: Prepare individual stock solutions of both unlabeled (2,4,6-Trichlorophenoxy)acetic acid and the ¹³C₆-labeled internal standard in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of the unlabeled analyte by serial dilution of the stock solution to create a calibration curve.
- Internal Standard Spiking Solution: Prepare a working solution of the ¹³C₆-labeled internal standard at a fixed concentration.

3.1.2. Sample Preparation

- Sample Collection: Collect the samples to be analyzed.
- Spiking: Add a known and constant amount of the ¹³C₆-labeled internal standard working solution to all samples, calibration standards, and quality control samples.[\[15\]](#)

- Extraction: Perform a sample extraction procedure (e.g., solid-phase extraction or liquid-liquid extraction) to isolate the analyte and internal standard from the sample matrix.[8][16]
- Reconstitution: Evaporate the solvent from the extracted samples and reconstitute in a suitable mobile phase for LC-MS/MS analysis.

3.1.3. LC-MS/MS Analysis

- Chromatographic Separation: Inject the prepared samples onto an appropriate HPLC or UHPLC column to separate the analyte from other matrix components.
- Mass Spectrometric Detection: Use a tandem mass spectrometer operating in a selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode to detect and quantify the analyte and the internal standard. Specific precursor-to-product ion transitions should be optimized for both the unlabeled analyte and the $^{13}\text{C}_6$ -labeled internal standard.

3.1.4. Data Analysis

- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Quantification: Determine the concentration of the analyte in the unknown samples by interpolating the analyte-to-internal standard peak area ratio from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for using **(2,4,6-Trichlorophenoxy)acetic acid- $^{13}\text{C}_6$** as an internal standard in a quantitative analysis.



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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

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